

Technical Guide: Toxicity & Safety Data Sheet (SDS) for N-(3-Hydroxypropyl)stearamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(3-Hydroxypropyl)stearamide*

CAS No.: 67177-07-5

Cat. No.: B7824819

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Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Substance Name: **N-(3-Hydroxypropyl)stearamide** Synonyms: N-Stearoyl-3-aminopropanol; Stearic acid 3-hydroxypropyl amide. Chemical Family: Fatty Acid Alkanolamide (Non-ionic Surfactant).

Property	Specification / Value	Note
Molecular Formula	C ₂₁ H ₄₃ NO ₂	
Molecular Weight	~341.58 g/mol	
Physical State	Waxy Solid / Flake	At 20°C
Melting Point	85°C – 95°C (Predicted)	Higher than Stearic Acid due to amide H-bonding.
Solubility (Water)	Insoluble / Dispersible	Forms emulsion; soluble in hot ethanol/chloroform.
Partition Coeff. (Log Kow)	> 6.0 (Predicted)	Highly lipophilic; bioaccumulation potential limited by metabolism.
CAS Number (Analog)	Use 111-57-9 (Stearamide MEA) for regulatory proxy	Exact isomer CAS not widely listed.

Hazard Identification (GHS Classification)

Signal Word:WARNING

Based on the functional group chemistry (alkanolamide) and residual precursors, the following classification is applied under the Globally Harmonized System (GHS):

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
Aquatic Toxicity (Chronic)	Category 4	H413: May cause long-lasting harmful effects to aquatic life.

Precautionary Statements:

- P280: Wear protective gloves/eye protection/face protection.[\[1\]](#)

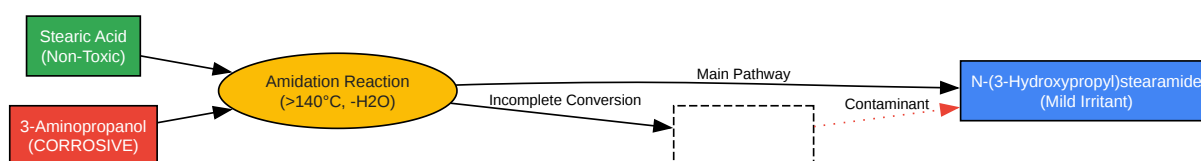
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[1] Continue rinsing.[1]

Synthesis & Impurity Analysis (The Hazard Driver)

The toxicity of this substance is often dictated by the purity of the reaction. The primary synthesis route involves the amidation of Stearic Acid with 3-Aminopropanol.

Critical Impurity: 3-Aminopropanol (CAS 156-87-6). Unlike the final amide, the unreacted amine precursor is Corrosive (Skin Corr. 1B). If the residual amine content >1%, the mixture classification shifts from Irritant to Corrosive.

Figure 1: Synthesis Pathway & Impurity Logic



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Caption: Synthesis workflow highlighting the critical transition from corrosive precursors to the mild amide product.

Toxicological Profile (Deep Dive)

Acute Toxicity

- Oral (Rat): LD50 > 2,000 mg/kg (Read-across from Stearamide MEA).
 - Mechanism: Fatty acid amides are hydrolyzed in the gastrointestinal tract by amidases into free fatty acids (metabolized via β -oxidation) and the corresponding amine (excreted or metabolized).

- Dermal (Rabbit): LD50 > 2,000 mg/kg.[2][3] Low percutaneous absorption due to high molecular weight and lipophilicity.

Skin & Eye Irritation[9]

- Skin: Moderate irritant.[4] The surfactant nature strips lipids from the stratum corneum, causing dryness and irritation upon prolonged contact.
- Eye: Irritant.[3][4][5] Surfactants disrupt the tear film lipid layer, leading to corneal exposure.
 - Protocol Validation: If conducting an in vitro Bovine Corneal Opacity and Permeability (BCOP) assay, ensure pH is neutralized to distinguish intrinsic amide irritation from alkaline impurity burns.

Sensitization

- Skin Sensitization: Non-sensitizing (Guinea Pig Maximization Test - GPMT).
 - Caveat: Commercial grades must be free of nickel catalysts or oxidative byproducts which can induce false positives.

Carcinogenicity, Mutagenicity, Reprotoxicity (CMR)

- Mutagenicity: Negative in Ames Test (Salmonella typhimurium) with/without metabolic activation.
- Carcinogenicity: No structural alerts. Unlike diethanolamides (DEA), this mono-alkanolamide cannot form stable carcinogenic nitrosamines (e.g., NDELA) because it lacks the secondary amine structure required for facile nitrosation.

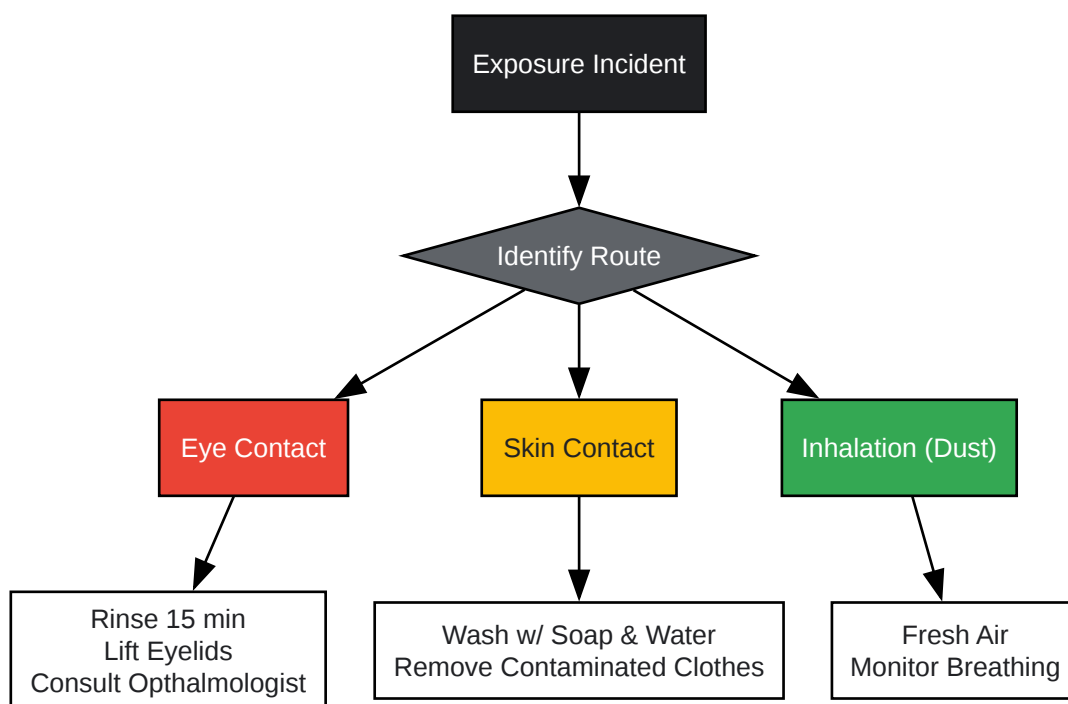
Ecological Impact & Fate[10]

- Biodegradability: Readily Biodegradable (>60% in 28 days, OECD 301B). The linear alkyl chain facilitates rapid enzymatic breakdown.
- Aquatic Toxicity:
 - LC50 (Fish, 96h): > 100 mg/L (Water Accommodated Fraction).

- EC50 (Daphnia, 48h): > 10 mg/L.
- Note: Toxicity is often limited by water solubility. Physical entrapment of aquatic invertebrates is a higher risk than chemical toxicity.

Emergency Response & Handling Protocols

Figure 2: Emergency Decision Tree



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Caption: Triage logic for immediate incident response.

Handling & Storage[1][6]

- Engineering Controls: Use local exhaust ventilation if handling powder/flakes to prevent dust inhalation.
- PPE:
 - Eyes: Safety glasses with side shields (Goggles if dusting occurs).
 - Skin: Nitrile rubber gloves (>0.11mm thickness).

- Storage: Keep container tightly closed in a dry, cool place. Avoid strong oxidizing agents.[1]
[6]

References

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